

# 5-Bromo-2-methoxybenzenesulfonyl chloride safety data sheet (SDS)

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## Compound of Interest

Compound Name: 5-Bromo-2-methoxybenzenesulfonyl chloride

Cat. No.: B1268023

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## Technical Guide: 5-Bromo-2-methoxybenzenesulfonyl Chloride

An In-depth Safety and Handling Whitepaper for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and physicochemical properties of **5-Bromo-2-methoxybenzenesulfonyl chloride** (CAS No. 23095-05-8). The information is compiled and synthesized from publicly available Safety Data Sheets (SDS) to guide laboratory and development professionals in its safe use.

## Section 1: Chemical Identification and Physical Properties

**5-Bromo-2-methoxybenzenesulfonyl chloride** is a benzenesulfonyl chloride derivative used in industrial and scientific research.<sup>[1][2]</sup> It is a white to almost white, crystalline solid that is sensitive to moisture and heat.<sup>[3][4][5]</sup>

Table 1: Physicochemical Data

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| CAS Number        | 23095-05-8   | [1][3]    |
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> BrClO <sub>3</sub> S | [1][4][6] |
| Molecular Weight  | 285.54 g/mol                                       | [1][4]    |
| Appearance        | White to almost white powder/crystal               | [3][4][7] |
| Melting Point     | 113-119 °C (lit.)                                  | [1][8][9] |
| Boiling Point     | 362.3±32.0 °C (Predicted)                          | [5][9]    |
| Density           | ~1.7 g/cm <sup>3</sup>                             | [6][9]    |
| Flash Point       | 172.9±25.1 °C                                      | [6][9]    |

| Storage Temperature | 2-8°C [1][6][9] |

## Section 2: Hazard Identification and GHS Classification

This chemical is classified as hazardous and corrosive.[10] The primary danger is its capacity to cause severe skin burns and eye damage.[1][4][6][7] It is designated as a combustible, corrosive hazardous material.[1]

Table 2: GHS Hazard Classification

| Classification            | Code | Description                             | Pictogram       | Signal Word     |
|---------------------------|------|---|-----------------|-----------------|
| Skin Corrosion/Irritation | H314 | Causes severe skin burns and eye damage |                 | Danger          |
| Eye Damage                | H314 | Causes severe skin burns and eye damage | (Same as above) | (Same as above) |

| Corrosive to Metals | H290 | May be corrosive to metals | (Same as above) | Warning |

Sources:[1][2][4][6][7]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2][4][6]
- H290: May be corrosive to metals.[7]

Precautionary Statements (Selected):

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.[2][5][7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][5][7]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][4]
- P310: Immediately call a POISON CENTER or doctor.[4][7]
- P405: Store locked up.[2][7]

## Section 3: Experimental Protocols & Methodologies

Safety Data Sheets summarize the results of standardized testing but do not typically provide detailed experimental methodologies. The hazard classifications (e.g., Skin Corrosion, Category 1B) are determined through standardized assays, often following OECD (Organisation for Economic Co-operation and Development) or equivalent guidelines. The "lit." notation for the melting point indicates that this value is established in scientific literature, derived from experimental measurements.[1] Toxicological properties, however, have not been fully investigated.[10]

## Section 4: Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are critical to prevent exposure and maintain chemical integrity.

### Handling:

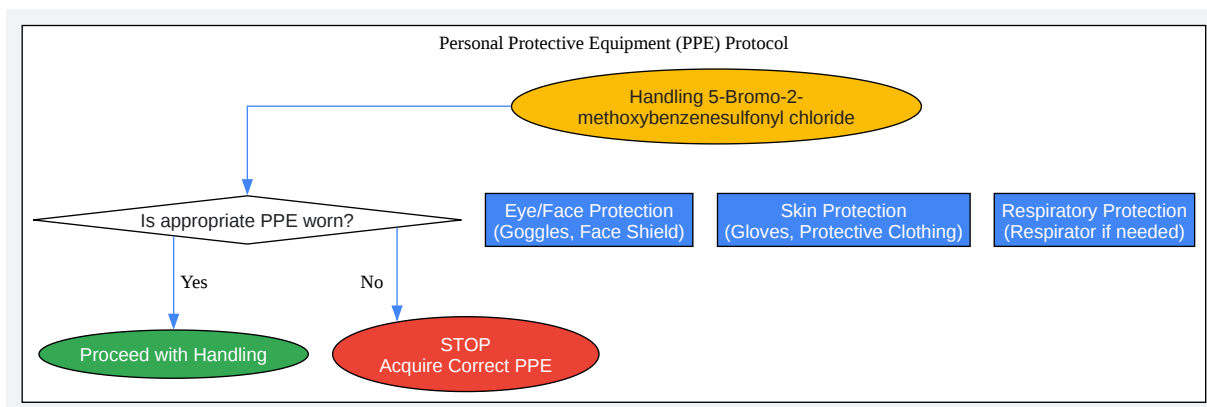
- Handle in a well-ventilated place.[2][11]
- Avoid breathing dust.[7][11]
- Wash hands and any exposed skin thoroughly after handling.[2][4][11]
- Avoid contact with skin, eyes, or clothing.[11]

### Storage:

- Store in a dry, cool, and well-ventilated place.[2][11]
- Keep the container tightly closed.[2][11]
- Store at recommended temperatures of 2-8°C.[1][9]
- The material is moisture and heat sensitive.[3][4][9]
- Store locked up.[2][7]
- Store in a corrosive-resistant container.[7]

### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[1][2]
- Skin Protection: Wear impervious, flame-resistant protective clothing and gloves.[1][2]
- Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator with an appropriate cartridge (e.g., type P3).[1][2]



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Caption: Required PPE for handling the compound.

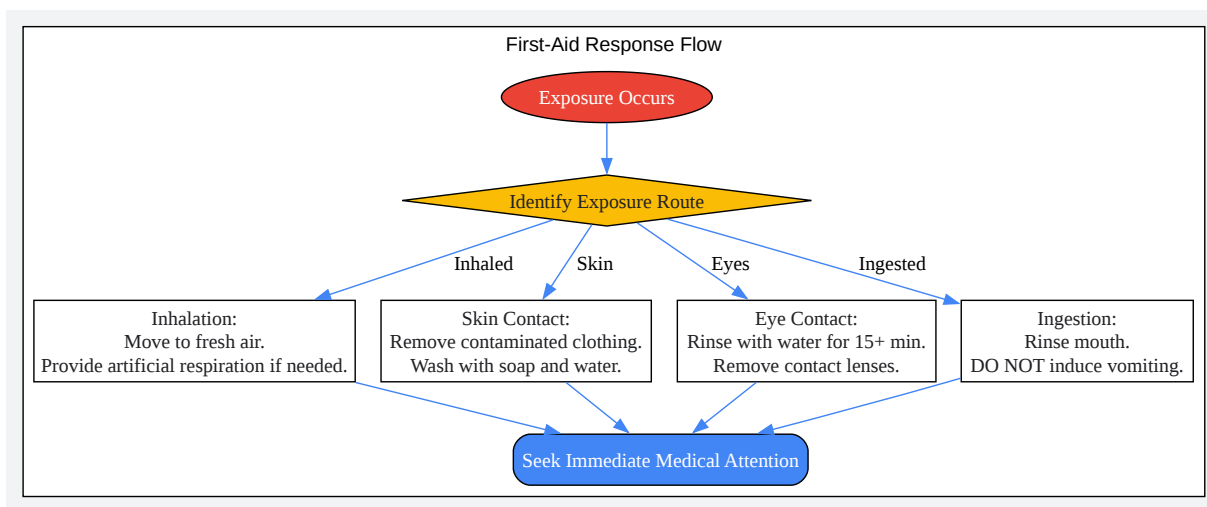
## Section 5: Emergency and First-Aid Procedures

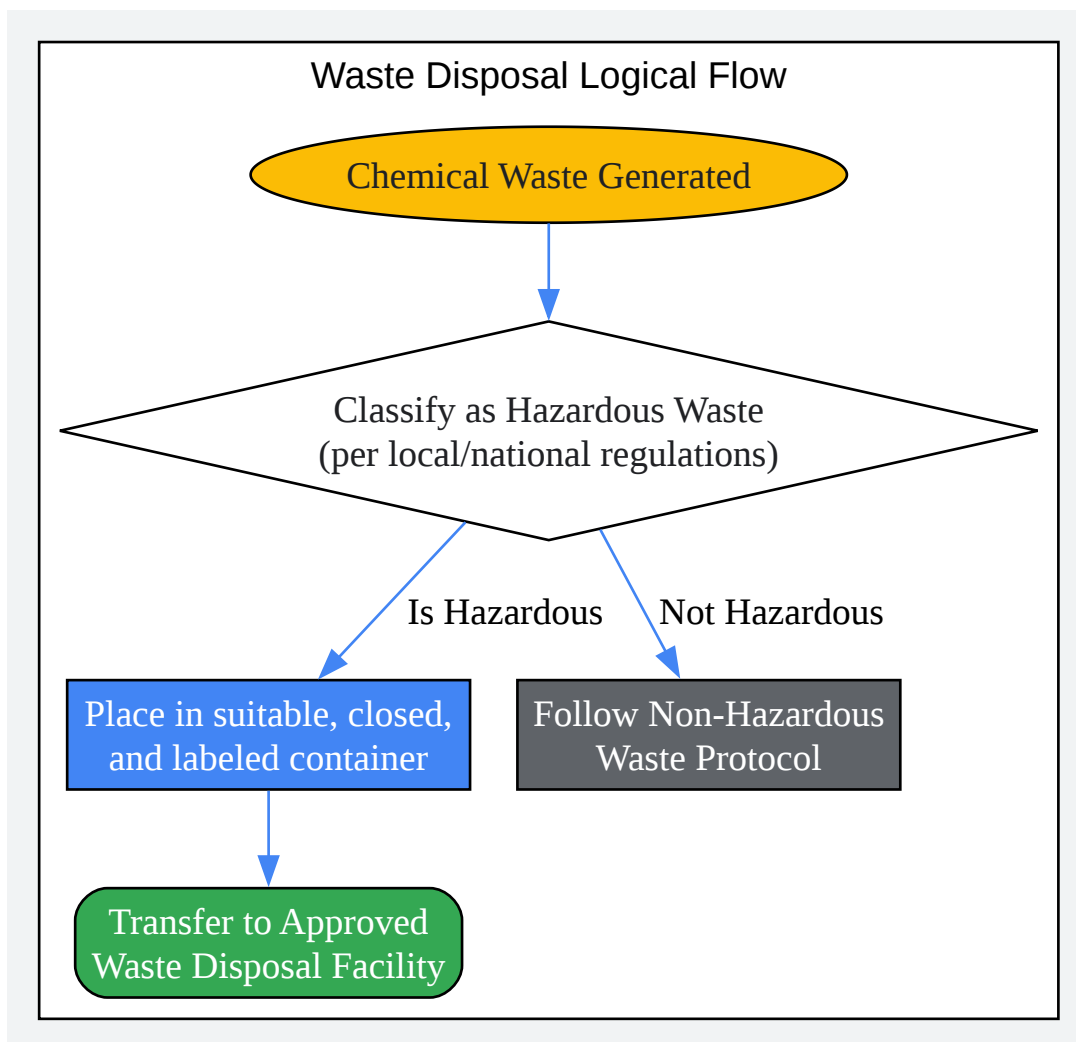
Immediate medical attention is required for all routes of exposure.<sup>[4][10]</sup>

Table 3: First-Aid Measures

| Exposure Route | First-Aid Protocol   | Source(s)  |
|----------------|--|--|
| Inhalation     | <b>Remove person to fresh air. If not breathing, give artificial respiration. Keep comfortable for breathing. Get emergency medical help immediately.</b>  | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>  |
| Skin Contact   | Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Immediate medical attention is required.   | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[10]</a> |
| Eye Contact    | Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required. | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[10]</a> |

| Ingestion | Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Call a physician immediately. [\[2\]](#)[\[4\]](#)[\[10\]](#) |





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